

Technical Safety Guide: 3,5-Difluoro-4-methoxyphenylacetic acid

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Compound of Interest

Compound Name: 3,5-Difluoro-4-methoxyphenylacetic acid

Cat. No.: B1318717

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety data for **3,5-Difluoro-4-methoxyphenylacetic acid** (CAS No. 886498-74-4), compiled from available Safety Data Sheets (SDS). The information is intended to assist researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this compound.

Hazard Identification and Classification

3,5-Difluoro-4-methoxyphenylacetic acid is classified as a hazardous chemical. The primary hazards associated with this compound are skin irritation, serious eye irritation, and respiratory system irritation.^[1]

GHS Classification:

Classification	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
Target Organs: Respiratory system ^[1]	

Signal Word: Warning[1]

Hazard Statements:

- Causes skin irritation.[1]
- Causes serious eye irritation.
- May cause respiratory irritation.[1]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **3,5-Difluoro-4-methoxyphenylacetic acid**.

Property	Value
Physical State	Solid Crystalline
Appearance	White
Molecular Formula	C9 H8 F2 O3
Molecular Weight	202.16
Melting Point/Range	85 - 86 °C / 185 - 186.8 °F
Boiling Point/Range	No information available
Flash Point	No information available
Solubility	No information available
Data sourced from Fisher Scientific SDS.[1]	

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Wash hands and any exposed skin thoroughly after handling.[1]

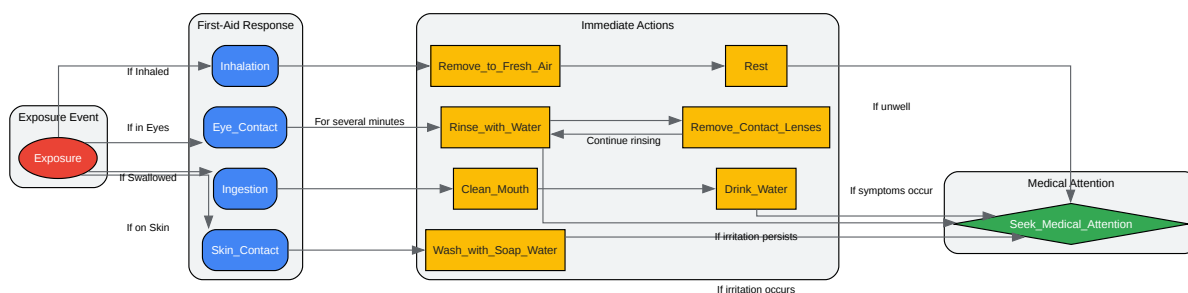
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)

Storage:

- Store in a well-ventilated place.[\[1\]](#)
- Keep container tightly closed.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Keep containers tightly closed in a dry, cool place.[\[1\]](#)

Emergency and First-Aid Procedures

The following diagram outlines the recommended first-aid measures in case of exposure.



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Caption: First-aid procedures for **3,5-Difluoro-4-methoxyphenylacetic acid** exposure.

Detailed First-Aid Measures:

- General Advice: If symptoms persist, call a physician.[1]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[1]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Information not available.
- Specific Hazards Arising from the Chemical: Keep product and empty container away from heat and sources of ignition.[\[1\]](#)
- Protective Equipment and Precautions for Firefighters: As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment as required. Ensure adequate ventilation. Avoid dust formation.
- Environmental Precautions: Should not be released into the environment.
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Keep in suitable, closed containers for disposal.[\[1\]](#)

Toxicological Information

- Acute Toxicity: No quantitative data on the toxicity of this product are available.
- Carcinogenicity: There are no known carcinogenic chemicals in this product.
- Most important symptoms and effects: None reasonably foreseeable.[\[1\]](#)

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Dispose of contents/container to an approved waste disposal plant.[\[1\]](#) Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers like the product itself.

Experimental Protocols

Detailed experimental protocols for the toxicological and physical/chemical properties cited in the Safety Data Sheet are not provided within the source document. The hazard classifications are based on standardized criteria (e.g., OSHA Hazard Communication Standard 29 CFR

1910.1200) which rely on data from established testing methods. For specific experimental methodologies, it is recommended to consult relevant toxicological and chemical testing guidelines from regulatory bodies such as the OECD, EPA, or equivalent organizations.

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References

- 1. fishersci.com [fishersci.com]
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